

Mechanistic Profiling and Experimental Application of Histamine Hydrochloride[1]

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Compound of Interest

Compound Name: Histamine hydrochloride

CAS No.: 55-36-7

Cat. No.: B1206318

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Executive Summary

Histamine dihydrochloride (Histamine 2HCl) is the standard laboratory salt form of the endogenous biogenic amine histamine.[1] While histamine is ubiquitous in physiological regulation—spanning neurotransmission, gastric acid secretion, and immune modulation—its utility in in vitro drug discovery relies on precise handling and an understanding of its pleiotropic signaling via four distinct G protein-coupled receptors (H1–H4).[1]

This guide bridges the gap between theoretical pharmacology and bench-side application.[1] It details the physicochemical constraints of the reagent, the specific signaling cascades of its receptor targets, and validated protocols for functional assays.

Physicochemical Profile & Reagent Handling[1][2]

As an Application Scientist, I frequently observe experimental variability stemming from improper reagent handling rather than biological failure. Histamine base is a hygroscopic, oily residue that is difficult to weigh.[1] The dihydrochloride salt is the preferred alternative due to its crystalline stability and water solubility.[1]

Critical Stoichiometry

A common source of error in potency calculations (

) is neglecting the salt correction factor.^[1] You must account for the two HCl molecules when preparing Molar stocks.^[1]

Property	Histamine (Free Base)	Histamine Dihydrochloride
CAS	51-45-6	56-92-8
Formula		
MW	111.15 g/mol	184.07 g/mol
State	Hygroscopic solid/oil	Crystalline powder
Solubility	Soluble in water	Very soluble in water (>100 mg/mL)

Storage and Stability Protocol

- Solid State: Store at +4°C or -20°C. Desiccate. Hygroscopic nature means exposure to humid air will alter the effective mass.^[1]
- Stock Solutions (100 mM): Dissolve in distilled water or dilute acid (0.1 N HCl) to prevent oxidation.
 - Stability:^{[1][2]} Stable at -20°C for 6 months.
 - Working Solutions: Dilutions <0.25 mg/mL are unstable at room temperature.^{[1][3]} Prepare fresh daily. Do not refreeze dilute aliquots.

Mechanistic Profiling: The H1-H4 Signaling Matrix^[1]

Histamine activates four receptor subtypes, all class A GPCRs. The choice of assay readout depends entirely on the specific G-protein coupling of the target receptor.^[1]

Receptor Signaling Architecture

- H1 Receptor (

): The primary target for allergy research.[1] Activation stimulates Phospholipase C (PLC), generating

and Diacylglycerol (DAG).[1] The functional readout is intracellular Calcium flux (

).[1][4]

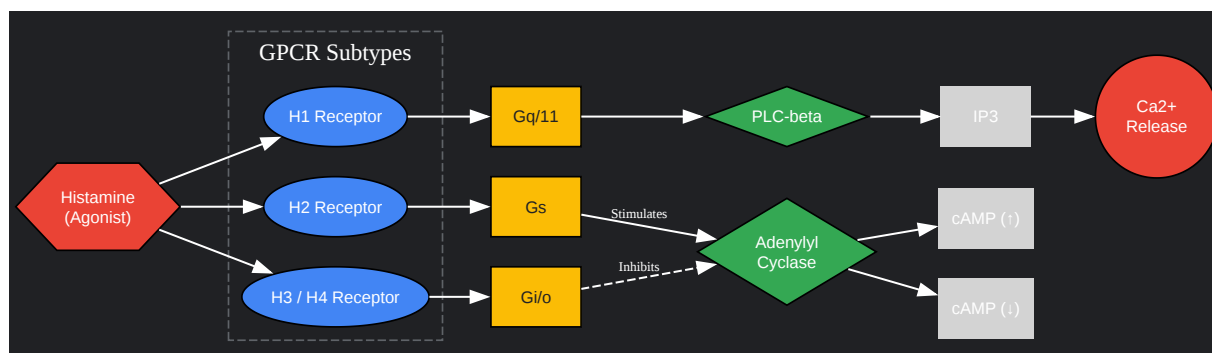
- H2 Receptor (

): The target for gastric acid research.[1] Activation stimulates Adenylyl Cyclase (AC), increasing cAMP.[1]

- H3 & H4 Receptors (

): H3 regulates neurotransmission; H4 modulates immune cells.[1] Both inhibit Adenylyl Cyclase (decreasing cAMP) and can activate MAP Kinase pathways.[1]

Visualization of Signaling Pathways



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Figure 1: Differential signaling cascades activated by Histamine across H1, H2, and H3/H4 receptor subtypes.[1]

Experimental Protocols

Protocol A: H1 Receptor Calcium Flux Assay

Objective: Quantify H1 activation via cytosolic calcium mobilization.[1] System: CHO-K1 or HeLa cells stably expressing human H1R.[1] Reagents: Fluo-4 AM (calcium indicator), Probenecid (anion transport inhibitor).[1]

Step-by-Step Methodology:

- Cell Plating: Seed cells at 40,000 cells/well in a black-wall/clear-bottom 96-well plate. Incubate overnight at 37°C/5%
CO₂. Confluence should be >85%.[1]
- Dye Loading:
 - Prepare Loading Buffer: HBSS + 20 mM HEPES + 2.5 mM Probenecid.[1]
 - Add Fluo-4 AM (4 µM final).[1]
 - Remove culture media and add 100 µL Loading Buffer to cells.[1]
 - Incubate: 30 mins at 37°C, then 30 mins at Room Temperature (RT). Critical: The RT step ensures complete de-esterification of the dye.
- Compound Preparation (Histamine 2HCl):
 - Prepare a 10 mM stock in water.[1]
 - Perform 1:3 serial dilutions in HBSS (Assay Buffer).[1]
 - Note: H1 affinity is moderate.[1] Typical
IC₅₀ is 1–10 µM.[1] Ensure your curve tops out at 100 µM.[1]
- Injection & Read:
 - Use a kinetic plate reader (e.g., FLIPR or FlexStation).[1]
 - Settings: Excitation 494 nm, Emission 516 nm.[1]
 - Baseline read: 10 seconds.

- Inject Agonist (5x concentration) automatically.[1]
- Read duration: 90–120 seconds.[1]

Protocol B: H2 Receptor cAMP Accumulation (TR-FRET)

Objective: Measure Gs-mediated cAMP production.[1] System: HEK293 cells expressing H2R.
[1] Method: Homogeneous Time-Resolved Fluorescence (HTRF) or similar competitive immunoassay.[1]

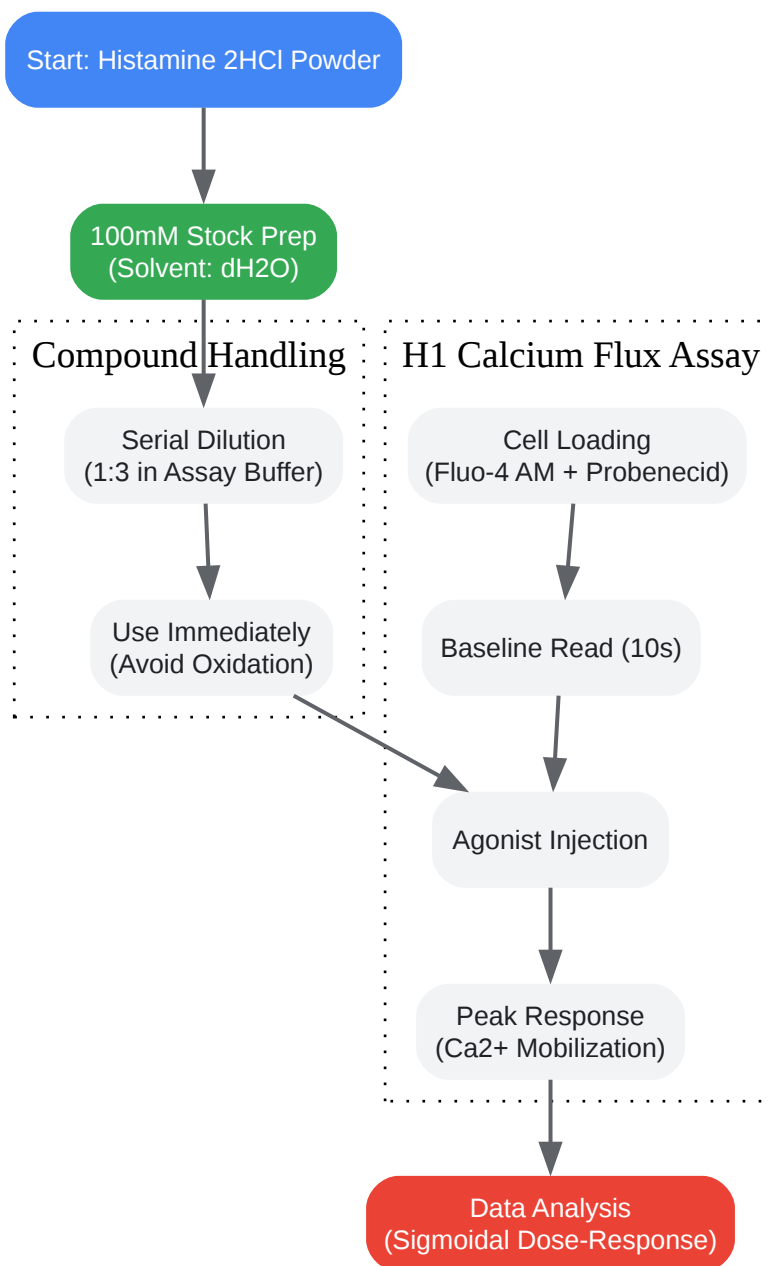
Step-by-Step Methodology:

- Cell Prep: Dissociate cells and resuspend in Stimulation Buffer (HBSS + 500 μ M IBMX).[1]
IBMX is crucial to prevent cAMP degradation by phosphodiesterases.[1]
- Treatment:
 - Add 5 μ L cells (approx. 2,000 cells) to a white 384-well low-volume plate.[1]
 - Add 5 μ L Histamine 2HCl (2x concentration).[1]
 - Incubate 30 mins at RT.
- Detection:
 - Add 5 μ L cAMP-d2 (acceptor).[1]
 - Add 5 μ L Anti-cAMP-Cryptate (donor).[1]
 - Incubate 1 hour in the dark.
- Analysis: Read on a TR-FRET compatible reader (Excitation: 337 nm; Emission: 665 nm / 620 nm).
 - Logic: Histamine increases cAMP

Unlabeled cAMP competes with cAMP-d2 for the antibody

FRET signal decreases.[1]

Experimental Workflow Visualization



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Figure 2: Operational workflow for Histamine 2HCl preparation and Calcium Flux screening.[1]

Data Analysis & Interpretation

When analyzing Histamine dose-response curves, apply a 4-parameter logistic (4PL) regression.[1]

Expected Potency Ranges

Do not expect nanomolar potency for H1 or H2 in standard cellular assays.^[1] The endogenous ligand often has lower affinity than synthetic super-agonists.^[1]

Receptor	Primary Coupling	Expected (Histamine)	Reference
H1	Gq (Calcium)	1.0 – 10 μ M	[IUPHAR H1 Data]
H2	Gs (cAMP)	0.5 – 5.0 μ M	[IUPHAR H2 Data]
H3	Gi (GTP S)	5 – 50 nM	[IUPHAR H3 Data]
H4	Gi (GTP S)	5 – 20 nM	[IUPHAR H4 Data]

Note: H3 and H4 have significantly higher affinity for histamine than H1 and H2.^[1]^[5]

Troubleshooting Common Issues

- Flat Signal (H1): Check Probenecid. Without it, many cell lines extrude the Fluo-4 dye, resulting in high background and low signal window.^[1]
- Right-Shifted
 - : Check pH of the assay buffer. Histamine is an amine; extreme pH shifts can alter its protonation state and receptor binding.^[1]
- High Variability: Likely due to unstable dilute stocks.^[1] Always dilute from the 100 mM frozen stock immediately prior to the assay.^[1]

References

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